

Application Notes and Protocols for FR179642 in Metabolic Engineering Research

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Compound of Interest

Compound Name: FR179642
CAS No.: 168110-44-9
Cat. No.: B612303

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **FR179642**, a key intermediate in the synthesis of the echinocandin antifungal agent, Micafungin. The content is tailored for professionals in metabolic engineering, natural product synthesis, and drug development, offering detailed protocols and data to facilitate research and development efforts.

Introduction to FR179642

FR179642 is the cyclic hexapeptide nucleus of the lipopeptide antifungal compound FR901379. It serves as a crucial precursor in the semi-synthesis of Micafungin, a potent inhibitor of fungal β -(1,3)-D-glucan synthase, an essential enzyme for maintaining the integrity of the fungal cell wall. The production of **FR179642** is a multi-step process involving the fermentation of the filamentous fungus *Coleophoma empetri* to produce FR901379, followed by enzymatic deacylation.

Beyond its role as a synthetic intermediate, **FR179642** is also considered a secondary metabolite with potential as an intercellular signaling molecule in microorganisms, possibly

involved in processes like quorum sensing and the regulation of secondary metabolite biosynthesis. This dual role makes **FR179642** a molecule of significant interest in both industrial biotechnology and microbial ecology.

Data Presentation

Fermentation Titters for FR901379

The production of **FR179642** begins with the fermentation of *Coleophoma empetri* to yield its immediate precursor, FR901379. The following table summarizes reported fermentation titers under various conditions.

Strain	Fermentation Condition	Titer (g/L)	Reference
<i>Coleophoma empetri</i> MEFC09 (Wild-Type)	Shake Flask	~0.3	[1]
<i>C. empetri</i> MEFC09-J-4 (Engineered)	Shake Flask	1.32	[1]
<i>C. empetri</i> Z40-23 (Mutant)	Shake Flask	0.73	[2]
<i>C. empetri</i> (Engineered)	5 L Bioreactor (Fed-batch)	4.0	[1]

Enzymatic Conversion of FR901379 to FR179642

FR179642 is obtained by the enzymatic removal of the palmitoyl side chain from FR901379.

Enzyme	Substrate Feed Concentration	Molar Conversion Rate	Reference
Deacylase (Cross-linked enzyme aggregate)	20 g/L	90-96%	[3]

Bioactivity Data of Related Echinocandins

While specific bioactivity data for **FR179642** as a signaling molecule is not extensively documented, the following data for Micafungin and a related semi-synthetic derivative of **FR179642** provide context for the biological activity of this class of compounds.

Compound	Target	Parameter	Value	Reference
Micafungin	Candida and Aspergillus spp.	MIC	0.06 - 1 µg/mL	
FR131535 (Re-acylated FR179642)	1,3-β-glucan synthase (C. albicans)	IC50	2.8 µg/mL	
FR131535	1,3-β-glucan synthase (C. albicans)	Ki	4.0 µM	

Experimental Protocols

Fermentation of *Coleophoma empetri* for FR901379 Production

This protocol is based on established methods for the production of FR901379, the precursor to **FR179642**.

3.1.1. Media Preparation

- Seed Medium (MKS): Soluble starch 15 g/L, sucrose 10 g/L, cottonseed meal 5 g/L, peptone 10 g/L, KH₂PO₄ 1 g/L, and CaCO₃ 2 g/L. Adjust pH to 6.5.
- Fermentation Medium (MKF): Glucose 10 g/L, corn starch 30 g/L, peptone 10 g/L, D-sorbitol 160 g/L, (NH₄)₂SO₄ 6 g/L, KH₂PO₄ 1 g/L, FeSO₄·7H₂O 0.3 g/L, ZnSO₄·7H₂O 0.01 g/L, and CaCO₃ 2 g/L. Adjust pH to 6.5.

3.1.2. Fermentation Protocol

- Inoculate a suitable amount of fresh or cryopreserved *Coleophoma empetri* mycelia into a 250 mL shake flask containing 50 mL of MKS seed medium.
- Incubate the seed culture at 25 °C with shaking at 220 rpm for 2 days.
- Transfer 5 mL of the seed culture to a 250 mL shake flask containing 50 mL of MKF fermentation medium.
- Incubate the production culture at 25 °C with shaking at 220 rpm for 8 days.
- Monitor the production of FR901379 periodically by taking samples and analyzing them using High-Performance Liquid Chromatography (HPLC).

3.1.3. Downstream Processing of FR901379

- Harvest the fermentation broth and separate the mycelia from the supernatant by filtration or centrifugation.
- Extract FR901379 from the mycelial cake using a polar solvent such as methanol or ethanol.
- Adsorb the crude extract onto a polymeric adsorbent resin.
- Wash the resin to remove impurities and then elute the FR901379 using an appropriate solvent.
- Further purify the eluted FR901379 using silica gel chromatography to obtain a high-purity product.

Enzymatic Conversion of FR901379 to FR179642

This protocol outlines the enzymatic deacylation of FR901379.

3.2.1. Materials

- Purified FR901379
- Deacylase enzyme (e.g., from *Actinoplanes utahensis* or a recombinant source)
- Phosphate buffer (pH 6.0)

- Cross-linking agent (e.g., glutaraldehyde) for enzyme immobilization (optional, but recommended for industrial applications)

- Bovine Serum Albumin (BSA)

3.2.2. Protocol for Deacylase Cross-linked Enzyme Aggregate Preparation

- Dissolve the crude deacylase enzyme and BSA in a phosphate buffer.
- Stir the solution at a controlled temperature (e.g., 8°C) and then add glutaraldehyde.
- Continue stirring for several hours to allow for the formation of cross-linked enzyme aggregates.
- Collect the aggregates by centrifugation and wash them with buffer to remove unreacted reagents.

3.2.3. Enzymatic Reaction

- Prepare a solution of FR901379 in a suitable buffer (e.g., phosphate buffer, pH 6.0) at a concentration of up to 20 g/L.
- Add the deacylase (free or immobilized) to the FR901379 solution.
- Incubate the reaction mixture at a controlled temperature (e.g., 30°C) with gentle agitation.
- Monitor the conversion of FR901379 to **FR179642** by HPLC. The reaction should reach near-complete conversion within a few hours.

3.2.4. Purification of **FR179642**

- After the reaction is complete, remove the enzyme (especially if immobilized) by filtration or centrifugation.
- Adjust the pH of the reaction mixture to precipitate **FR179642**, if applicable, or proceed with chromatographic purification.

- Use reverse-phase chromatography to purify **FR179642** from the reaction mixture, eluting with a gradient of an organic solvent (e.g., acetonitrile) in water.
- Collect the fractions containing **FR179642** and lyophilize to obtain the final product.

General Bioassay for Signaling Activity

Due to the limited specific information on **FR179642** as a signaling molecule, a general bioassay protocol is proposed to screen for its activity. This protocol can be adapted based on the specific hypothesis being tested (e.g., quorum sensing inhibition or induction).

3.3.1. Reporter Strain Selection

- Select a reporter microbial strain known to utilize a quorum-sensing system that might be affected by a peptide-based signal. This could be a strain of *Pseudomonas aeruginosa*, *Staphylococcus aureus*, or other model organisms for quorum sensing research.
- The reporter strain should have a quantifiable output linked to its quorum-sensing system, such as the production of a pigment (e.g., pyocyanin in *P. aeruginosa*), a biofilm, or a reporter gene (e.g., GFP or lacZ) under the control of a quorum-sensing-regulated promoter.

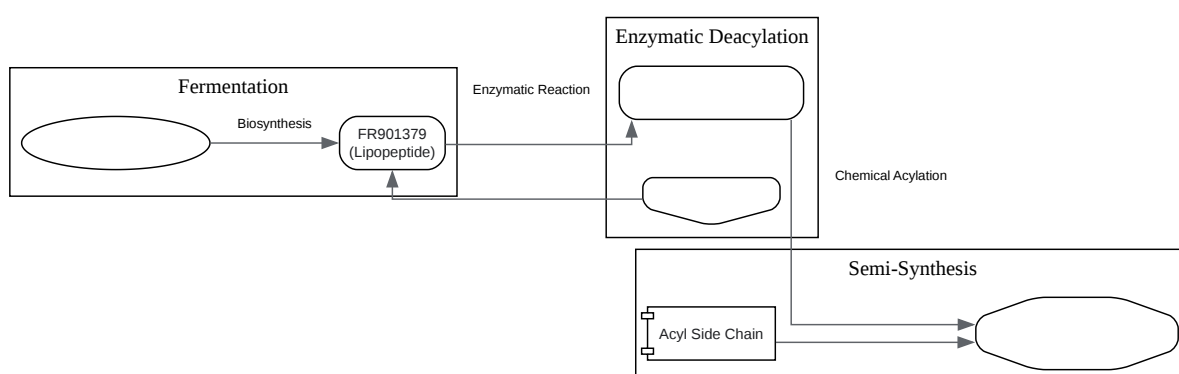
3.3.2. Bioassay Protocol

- Grow the reporter strain to the mid-logarithmic phase in a suitable liquid medium.
- Prepare a series of dilutions of **FR179642** in a solvent that is not toxic to the reporter strain at the concentrations used.
- In a multi-well plate, add the reporter strain culture and the different concentrations of **FR179642**. Include positive and negative controls (e.g., a known quorum sensing inhibitor/inducer and the solvent alone, respectively).
- Incubate the plate under conditions optimal for the growth of the reporter strain.
- After a suitable incubation period, measure the output of the reporter system (e.g., absorbance for pigment production, crystal violet staining for biofilm formation, or fluorescence/luminescence for reporter gene expression).

- Analyze the data to determine if **FR179642** has a dose-dependent effect on the quorum-sensing-regulated output.

Visualizations

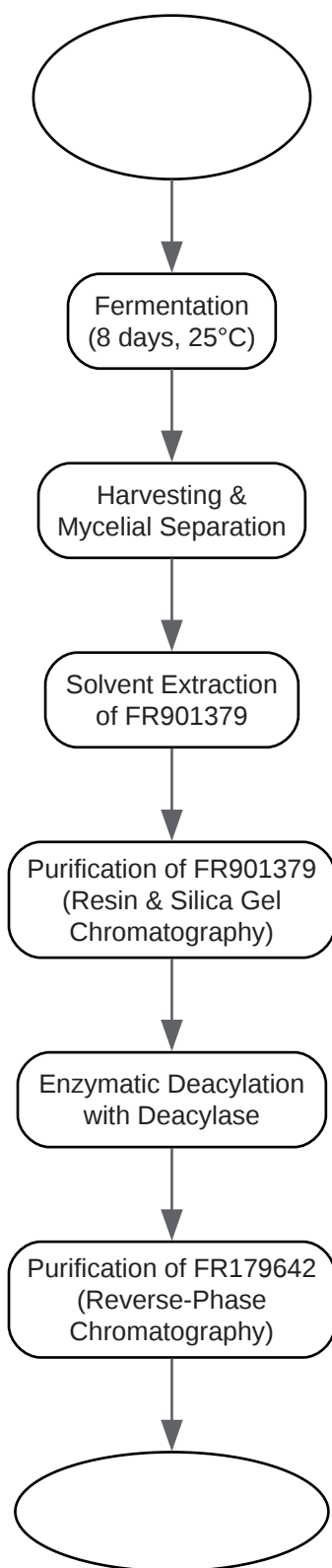
Micafungin Synthesis Pathway



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Caption: Overview of the semi-synthetic production of Micafungin.

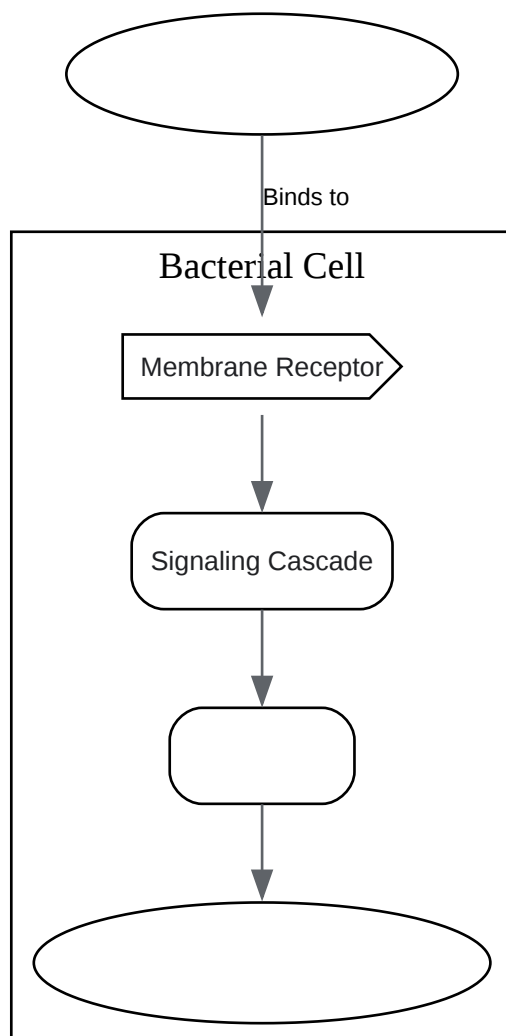
Experimental Workflow for FR179642 Production



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Caption: Workflow for the production and purification of **FR179642**.

Hypothetical Quorum Sensing Signaling



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Caption: Hypothetical signaling pathway for **FR179642** in bacteria.

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References

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- [2. researchgate.net \[researchgate.net\]](#)
- [3. Fermentation method of micafungin sodium precursor FR179642 - Eureka | Patsnap \[eureka.patsnap.com\]](#)
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